

Axitinib Impurity D: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: *Axitinib Impurity d*

Cat. No.: *B15815446*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of **Axitinib Impurity D**, a known process-related impurity and potential degradation product of the tyrosine kinase inhibitor, Axitinib. This document outlines its chemical properties, analytical methodologies for its identification, and insights into its formation.

Core Data Summary

Axitinib Impurity D is characterized by the addition of an acetyl group to the indazole ring and the oxidation of the thioether linkage of Axitinib to a sulfoxide.

Parameter	Value	Reference
Chemical Name	2-((1-acetyl-1H-indazol-6-yl)sulfinyl)-N-methylbenzamide	[1][2]
CAS Number	1959572-98-5	[1][2][3][4]
Molecular Formula	C17H15N3O3S	[1][2][3][4]
Molecular Weight	341.39 g/mol	[2][3][4]

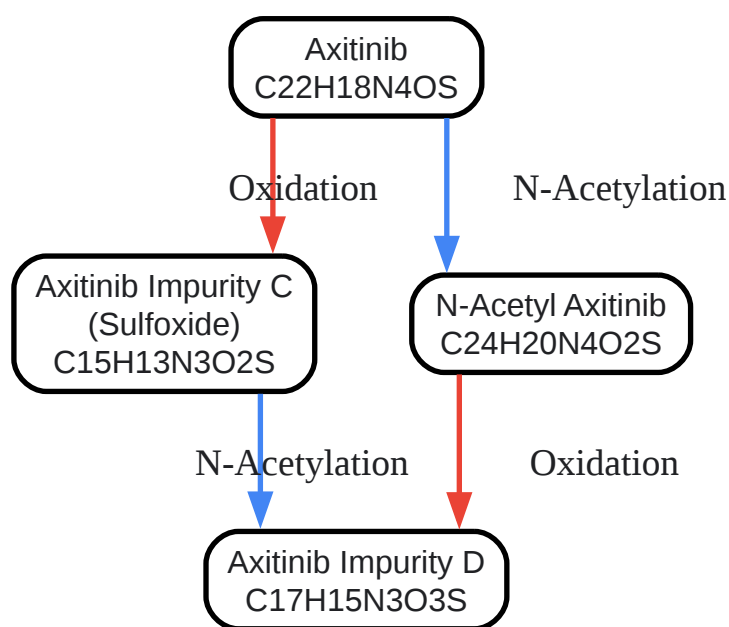
Formation and Synthesis

Axitinib Impurity D can be formed during the synthesis of Axitinib as a process-related impurity or as a degradation product under specific stress conditions.[5] While a specific, detailed synthesis protocol for the isolated impurity is not readily available in the public domain, its formation is logically inferred from the structure of Axitinib.

The formation of **Axitinib Impurity D** involves two key transformations of the Axitinib molecule:

- **N-Acetylation:** The nitrogen at the 1-position of the indazole ring undergoes acetylation. This can occur if acetic acid or a related acetylating agent is present during the synthesis or as a degradation byproduct.
- **Oxidation:** The thioether group in Axitinib is oxidized to a sulfoxide. This is a common transformation for sulfur-containing compounds and can be induced by oxidizing agents or exposure to atmospheric oxygen over time.

Forced degradation studies on Axitinib have shown that the drug is susceptible to degradation under oxidative conditions, which can lead to the formation of sulfoxide and sulfone impurities.
[6]



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Inferred Formation Pathways of **Axitinib Impurity D**

Experimental Protocols

Analytical Identification and Characterization

The identification and quantification of **Axitinib Impurity D** in drug substances and formulations are typically performed using high-performance liquid chromatography (HPLC) and liquid chromatography-mass spectrometry (LC-MS).

Forced Degradation Studies to Generate Axitinib Impurities:

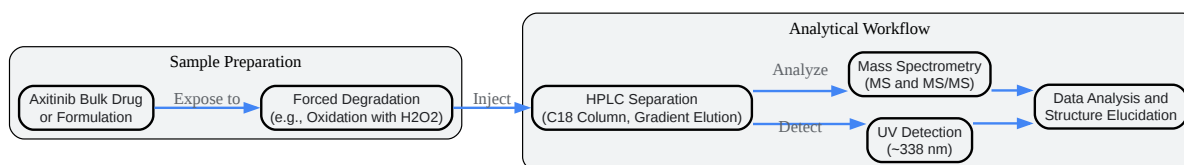
Forced degradation studies are essential to understand the stability of a drug substance and to identify potential degradation products.^[5]

- Oxidative Degradation:
 - Prepare a stock solution of Axitinib in a suitable solvent (e.g., methanol or a mixture of acetonitrile and water).
 - Treat the solution with an oxidizing agent, such as 3% or 30% hydrogen peroxide.^{[5][7]}

- The reaction mixture can be kept at room temperature or heated to accelerate degradation.[7]
- Samples are withdrawn at various time points and analyzed by HPLC or LC-MS to monitor the formation of degradation products, including the sulfoxide which is a key structural feature of Impurity D.[6]
- General Chromatographic Conditions for Impurity Profiling:
 - Column: A C18 reversed-phase column is commonly used for the separation of Axitinib and its impurities.[6][7]
 - Mobile Phase: A gradient elution with a mixture of an aqueous buffer (e.g., potassium dihydrogen phosphate or ammonium acetate) and an organic solvent (e.g., acetonitrile or methanol) is typically employed.[6][7]
 - Detection: UV detection is often set at a wavelength where both Axitinib and its impurities show significant absorbance, for instance, around 338 nm.[7]

LC-MS/MS for Structural Elucidation:

For the definitive identification of impurities, LC-MS/MS is a powerful tool. The mass spectrometer provides the molecular weight of the impurity, and its fragmentation pattern can be used to elucidate its structure. For **Axitinib Impurity D**, the expected mass would correspond to the molecular formula C₁₇H₁₅N₃O₃S.



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Workflow for Identification of Axitinib Degradation Products

Signaling Pathways and Biological Activity

Currently, there is no publicly available information specifically detailing the signaling pathways affected by **Axitinib Impurity D** or its distinct biological activity. As an impurity, its concentration in the final drug product is strictly controlled to minimize any potential impact on the safety and efficacy of Axitinib. The primary focus of regulatory bodies and pharmaceutical manufacturers is to limit the presence of such impurities to acceptable levels.

It is known that the parent compound, Axitinib, is a potent inhibitor of vascular endothelial growth factor receptors (VEGFRs).[8] Structural modifications, such as those present in Impurity D, could potentially alter the binding affinity to these receptors and other kinases. However, without specific studies, any discussion on the biological effects of **Axitinib Impurity D** remains speculative. Further research would be required to ascertain its pharmacological profile.

In conclusion, **Axitinib Impurity D** is a well-characterized impurity of Axitinib. Its formation is understood to be a result of N-acetylation and oxidation. Robust analytical methods are in place for its detection and control, ensuring the quality and safety of the Axitinib drug product. Further research is needed to determine its specific biological activities and potential interactions with cellular signaling pathways.

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